

Essential Safety and Operational Guidance for Handling CD 3254

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Compound of Interest

Compound Name: CD 3254

Cat. No.: B606565

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This document provides crucial safety and logistical information for the handling and disposal of **CD 3254**, a selective retinoid X receptor (RXR) agonist. The following procedural guidance is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Identifier and Properties

Property	Value	Source
Chemical Name	3-[4-hydroxy-3-(5,6,7,8-tetrahydro-3,5,5,8,8-pentamethyl-2-naphthalenyl)phenyl]-2-propenoic acid	[1]
Molecular Formula	C ₂₄ H ₂₈ O ₃	[1][2]
Molecular Weight	364.48 g/mol	
CAS Number	196961-43-0	[1]
Appearance	Crystalline solid	[1]
Storage	Store at -20°C	[1][3]

Solubility Data

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Source
DMSO	36.45	100	
Ethanol	36.45	100	
DMF	30	-	[1]

Note: For detailed, batch-specific information, always refer to the Certificate of Analysis provided by the supplier.

Personal Protective Equipment (PPE)

Given that a specific Safety Data Sheet (SDS) for **CD 3254** is not publicly available, a conservative approach to PPE is recommended based on the handling of potent, powdered chemical compounds in a laboratory setting.

Recommended PPE for Handling **CD 3254**

PPE Category	Item	Standard	Purpose
Hand Protection	Chemical-resistant gloves (e.g., Nitrile)	ASTM F739	Protect against skin contact with the solid compound and solutions.
Eye Protection	Safety glasses with side shields or goggles	ANSI Z87.1	Protect eyes from dust particles and splashes of solutions.
Body Protection	Laboratory coat	Protect skin and clothing from contamination.	
Respiratory Protection	Use in a well-ventilated area or chemical fume hood. A NIOSH-approved respirator may be necessary for handling large quantities or if dust generation is significant.	Minimize inhalation of the powdered compound.	

Operational Plan for Handling CD 3254

1. Preparation and Weighing:

- Always handle the solid form of **CD 3254** in a designated area, preferably within a chemical fume hood or a ventilated balance enclosure to minimize inhalation of dust.
- Use appropriate tools (e.g., spatulas) for transferring the powder.
- Ensure all necessary PPE is worn before handling the compound.

2. Solution Preparation:

- Prepare stock solutions in a chemical fume hood.
- Add the solvent to the weighed **CD 3254** powder slowly to avoid splashing.
- Ensure the container is appropriate for the solvent being used (e.g., glass for organic solvents).
- Clearly label the container with the compound name, concentration, solvent, and date of preparation.

3. Experimental Use:

- When using solutions of **CD 3254**, continue to wear all recommended PPE.
- Avoid direct contact with the skin and eyes.
- Work in a well-ventilated area.

Disposal Plan

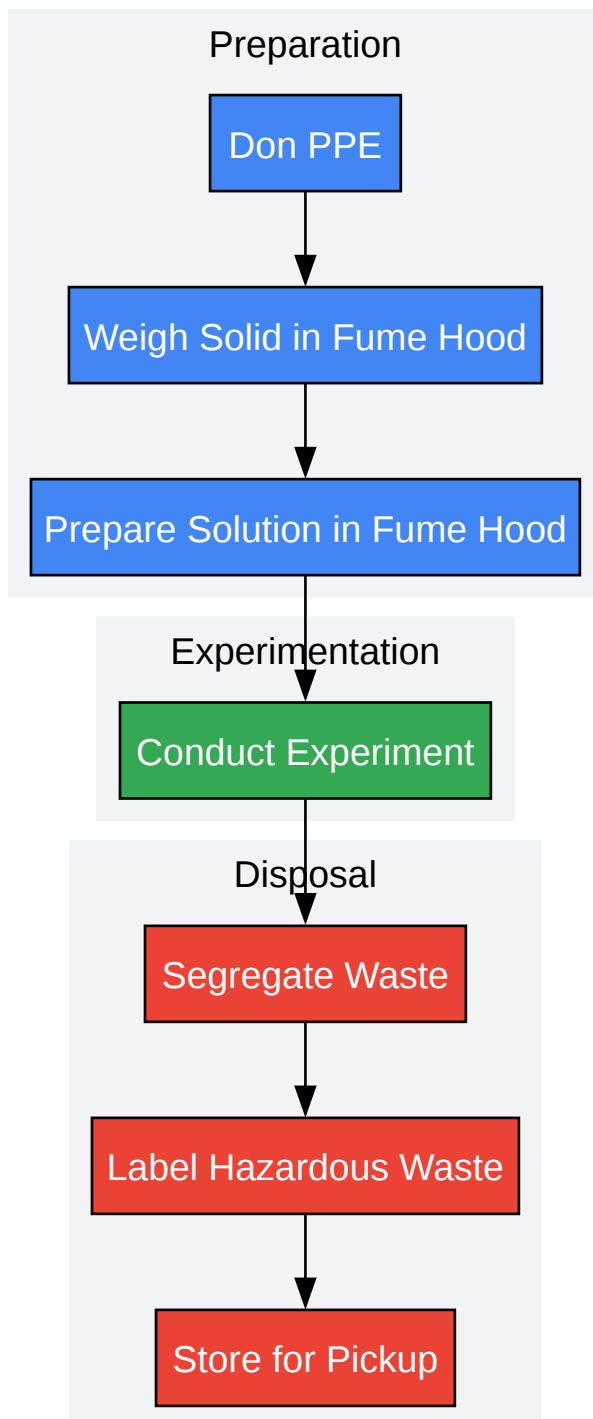
Proper disposal of **CD 3254** and associated waste is critical to ensure laboratory and environmental safety.

Waste Stream Management

Waste Type	Disposal Procedure
Unused Solid CD 3254	Dispose of as hazardous chemical waste in a clearly labeled, sealed container. Follow all local, state, and federal regulations.
Contaminated Labware (e.g., pipette tips, tubes)	Collect in a designated hazardous waste container.
Solutions of CD 3254	Collect in a sealed, labeled hazardous waste container appropriate for the solvent used. Do not pour down the drain.
Contaminated PPE (e.g., gloves)	Dispose of in the designated laboratory waste stream for contaminated items.

Workflow for Safe Handling of CD 3254

Workflow for Safe Handling of CD 3254



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Caption: Logical workflow for the safe handling of **CD 3254** from preparation to disposal.

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References

- 1. CD3254 | CAS 196961-43-0 | Cayman Chemical | Biomol.com [biomol.com]
- 2. CD3254 | C₂₄H₂₈O₃ | CID 44566110 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. CD3254 | RXR agonist | Probechem Biochemicals [probechem.com]
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